

Engineering Peptide Therapeutics with Fmoc-L-Ala(BCP)-OH: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Fmoc-L-Ala(BCP)-OH*

Cat. No.: *B8147888*

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Executive Summary

The transition from traditional flat aromatic rings to three-dimensional aliphatic scaffolds is a defining paradigm in modern drug discovery, often termed "escaping flatland"[1]. Within peptide engineering, the incorporation of unnatural amino acids is a primary strategy to overcome the inherent pharmacokinetic liabilities of native peptides, such as rapid proteolytic degradation and poor metabolic stability. **Fmoc-L-Ala(BCP)-OH** (CAS: 2095488-98-3) has emerged as a highly sought-after building block in this space[2][3]. By featuring a bicyclo[1.1.1]pentane (BCP) motif at the beta-position, this amino acid serves as a superior, saturated bioisostere for traditional aromatic residues, fundamentally altering the pharmacokinetic landscape of peptide therapeutics[4][5].

Molecular Architecture & Physicochemical Profiling

The BCP group is a highly strained, rigid carbocycle that perfectly mimics the spatial dimensions of a para-substituted phenyl ring or a tert-butyl group while entirely eliminating the pi-electron cloud[4]. This structural shift significantly increases the fraction of sp³-hybridized carbons (F_{sp3}) in the resulting peptide, a metric strongly correlated with clinical success due to improved aqueous solubility and reduced off-target toxicity[1].

Quantitative Data Summaries

Table 1: Physicochemical Properties of **Fmoc-L-Ala(BCP)-OH**

Property	Value
CAS Number	2095488-98-3[2]
Molecular Formula	C23H23NO4[3]
Molecular Weight	377.44 g/mol [6]
IUPAC Name	(2S)-3-(1-bicyclo[1.1.1]pentanyl)-2-(9H-fluoren-9-ylmethoxycarbonylamino)propanoic acid[3]
Stereochemistry	L-enantiomer (2S)
Protecting Group	Fmoc (N-alpha)

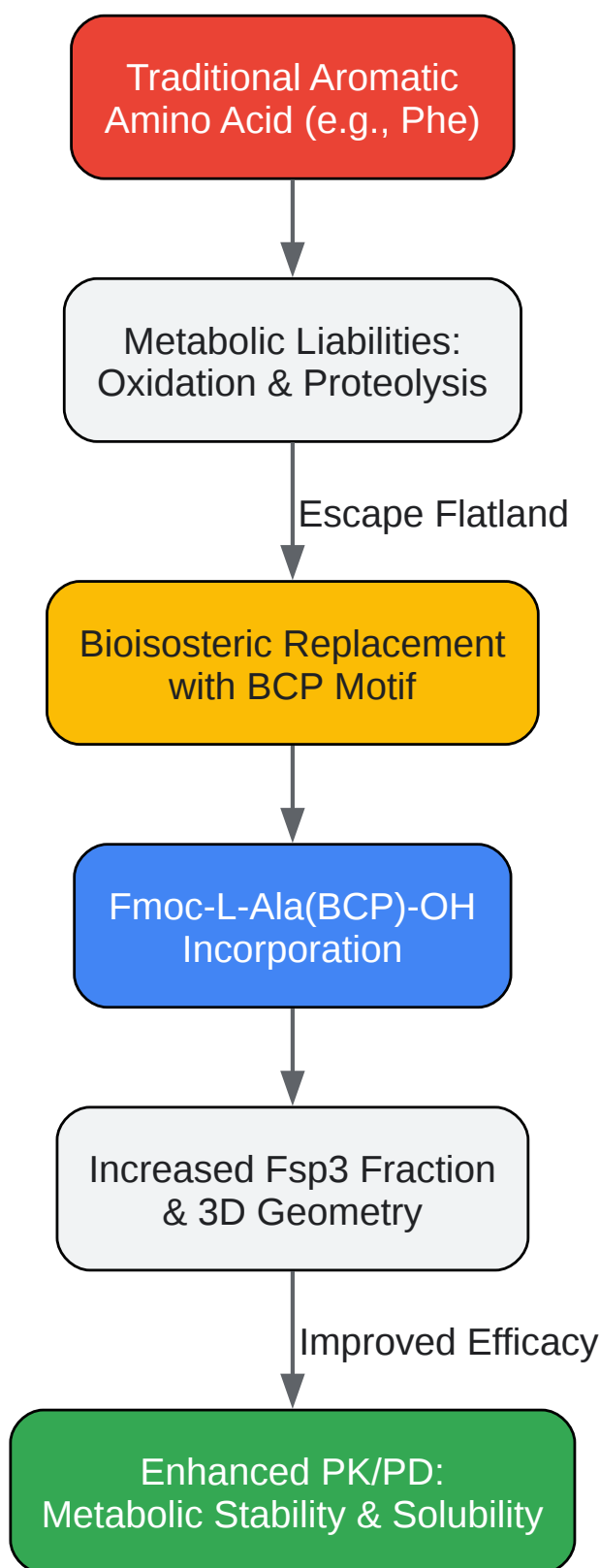
Table 2: Comparative Profiling: Traditional Aromatic vs. BCP Motif

Parameter	Traditional Aromatic (e.g., Phenylalanine)	BCP Motif (Ala-BCP)	Causality / Impact
Geometry	Planar (sp2 hybridized)	3D Cage (sp3 hybridized)	BCP prevents non-specific pi-pi stacking, reducing aggregation[1].
Metabolic Stability	Susceptible to CYP450 oxidation	Highly resistant	Lack of aromatic C-H bonds prevents oxidative metabolism[5].
Solubility	Generally lipophilic / poor	Enhanced aqueous solubility	Increased 3D character disrupts crystal lattice packing[1].

Mechanistic Rationale in Drug Design

As a Senior Application Scientist, it is vital to understand the causality behind replacing a native residue with **Fmoc-L-Ala(BCP)-OH**. The goal is to optimize the thermodynamic binding profile while shielding the peptide from enzymatic cleavage.

Aromatic rings in peptides often fit into hydrophobic pockets of target receptors but suffer from rapid oxidative metabolism by liver enzymes[5]. The BCP cage maintains the necessary van der Waals volume to fill these hydrophobic pockets (mimicking the steric bulk) but remains metabolically inert[4]. Furthermore, the bulky nature of the BCP group at the beta-carbon introduces local steric hindrance around the peptide backbone. This restricts the conformational flexibility of the adjacent amide bonds, thereby conferring profound resistance to endopeptidases.



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Caption: Logic flow of BCP bioisosteric replacement improving peptide pharmacokinetics.

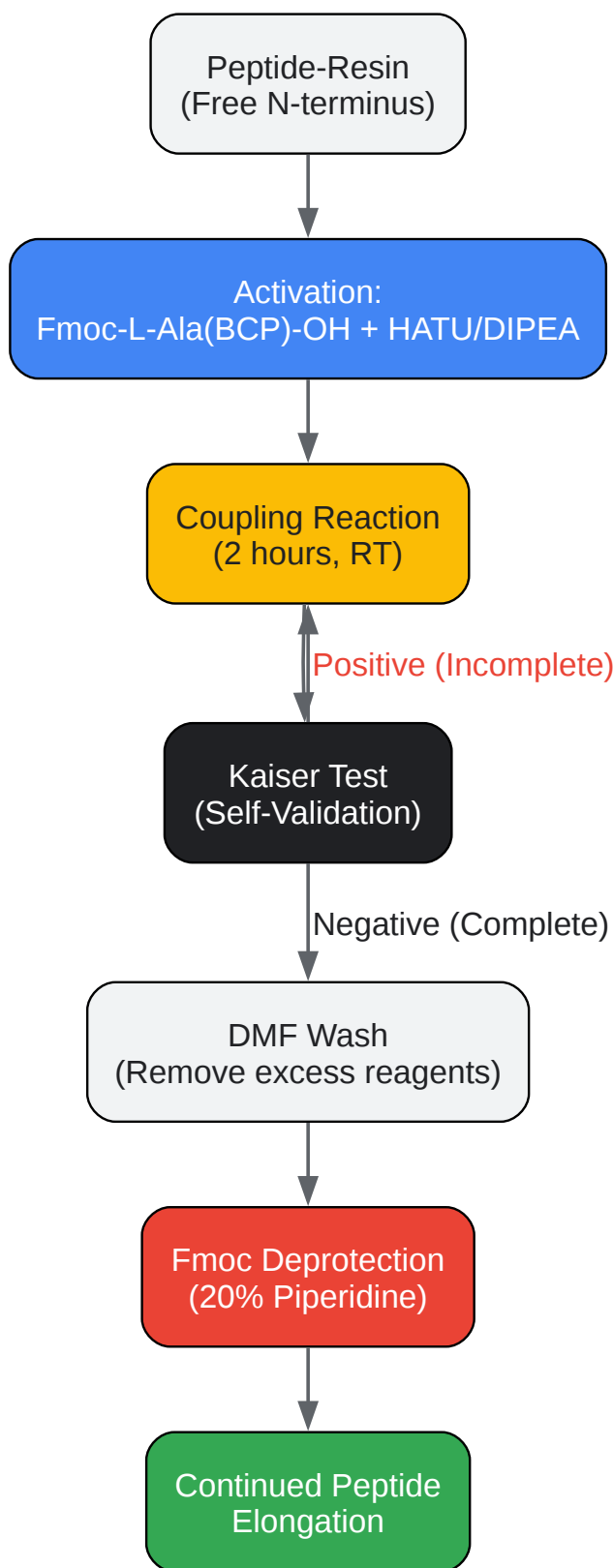
Experimental Methodology: Self-Validating SPPS Protocol

Due to the steric bulk of the BCP group, coupling **Fmoc-L-Ala(BCP)-OH** requires optimized Solid-Phase Peptide Synthesis (SPPS) conditions. Standard coupling reagents (like DIC/HOBt) may result in incomplete reactions or promote epimerization. Therefore, highly reactive uronium salts (HATU) paired with a distinct self-validating workflow are required to ensure high-fidelity synthesis.

Step-by-Step Self-Validating Coupling Protocol

- Resin Preparation & Deprotection: Swell the peptide-resin in DMF for 30 minutes. Treat with 20% piperidine in DMF (2 x 10 mins) to remove the N-terminal Fmoc group of the preceding residue.
- Validation Check 1 (Kaiser Test): Perform a Kaiser (ninhydrin) test.
 - Causality: A positive (blue) result validates the complete removal of the Fmoc group, ensuring free primary amines are available for the incoming BCP residue.
- Activation: Dissolve 3.0 equivalents of **Fmoc-L-Ala(BCP)-OH** and 2.9 equivalents of HATU in minimal DMF. Add 6.0 equivalents of DIPEA.
 - Causality: HATU generates a highly reactive HOAt ester that overcomes the steric hindrance of the BCP group. The slight sub-stoichiometry of HATU (2.9 eq vs 3.0 eq of amino acid) prevents the capping of unreacted amines by guanidinylation.
- Coupling: Add the activated mixture to the resin. Agitate at room temperature for 2 hours.
- Validation Check 2 (Kaiser Test): Perform a second Kaiser test.
 - Causality: A negative (colorless) result validates complete coupling. If positive, the system mandates a secondary double-coupling cycle before proceeding, preventing the formation of deletion sequences.
- Micro-Cleavage & LC-MS Validation: Cleave 1 mg of resin using a micro-cocktail of TFA/TIPS/H₂O (95:2.5:2.5) for 1 hour. Analyze via LC-MS.

- Causality: Confirms the exact mass addition (+155 Da, accounting for the Ala(BCP) residue minus water) and verifies the absence of epimerization before committing further expensive building blocks to the sequence.



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Caption: Step-by-step Fmoc-SPPS workflow for coupling **Fmoc-L-Ala(BCP)-OH**.

Conclusion

The integration of **Fmoc-L-Ala(BCP)-OH** (CAS: 2095488-98-3) into peptide libraries represents a sophisticated approach to overcoming the historical limitations of peptide therapeutics. By leveraging the BCP motif as a 3D bioisostere, researchers can systematically enhance metabolic stability, solubility, and target affinity. Adhering to stringent, self-validating synthesis protocols ensures the high-fidelity incorporation of this sterically demanding residue, ultimately accelerating the translation of peptidomimetics from the bench to clinical applications.

References

- Title: **Fmoc-L-Ala(BCP)-OH** Price from Supplier Brand Shanghai Nianxing ...
- Source: sigmaaldrich.
- Title: **Fmoc-l-ala(bcp)-oh** (C23H23NO4)
- Title: The LARGEST library of Bicyclo[1.1.
- Title: 1,2-Difunctionalized bicyclo[1.1.
- Title: Discovery of Potent and Orally Available Bicyclo[1.1.1]pentane-Derived Indoleamine-2,3-dioxygenase 1 (IDO1)

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